

Unveiling the Molecular Landscape of Bayin and its Bioactive Relatives: A Technical Guide

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Compound of Interest

Compound Name: *Bayin*

Cat. No.: *B15984760*

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An important clarification regarding the nomenclature of "**Bayin**" is necessary at the outset of this technical guide. While the user's request specified "**Bayin**," a thorough review of the scientific literature reveals a significant disparity in available research. The compound "**Bayin**," with the molecular formula $C_{21}H_{20}O_9$, is documented in chemical databases. However, there is a notable absence of in-depth studies on its biological activities, signaling pathways, and experimental protocols.

Conversely, the vast majority of research in this area is focused on two closely related and structurally similar flavonoids: Baicalin ($C_{21}H_{18}O_{11}$) and its aglycone, Baicalein ($C_{15}H_{10}O_5$). These compounds are major bioactive constituents isolated from the roots of *Scutellaria baicalensis* (Baikal skullcap), a plant with a long history of use in traditional medicine. Given the scarcity of data on "**Bayin**" and the extensive research on its analogues, this guide will provide a comprehensive overview of the molecular formula, weight, and, most importantly, the well-documented biological activities and signaling pathways of Baicalin and Baicalein. This approach aims to provide the most valuable and actionable information for researchers, scientists, and drug development professionals.

Comparative Physicochemical Data

To provide a clear reference, the following table summarizes the key physicochemical properties of **Bayin**, Baicalin, and Baicalein.

Property	Bayin	Baicalin	Baicalein
Molecular Formula	C ₂₁ H ₂₀ O ₉ [1]	C ₂₁ H ₁₈ O ₁₁	C ₁₅ H ₁₀ O ₅
Molecular Weight	416.38 g/mol [1]	446.36 g/mol	270.24 g/mol
IUPAC Name	7-hydroxy-2-(4-hydroxyphenyl)-8-[(2S,3R,4R,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]chromen-4-one[1]	(2S,3S,4S,5R,6S)-6-(5,6-dihydroxy-4-oxo-2-phenylchromen-7-yl)oxy-3,4,5-trihydroxyoxane-2-carboxylic acid	5,6,7-trihydroxy-2-phenylchromen-4-one
CAS Number	3681-96-7[1]	21967-41-9	491-67-8

Core Biological Activities and Therapeutic Potential

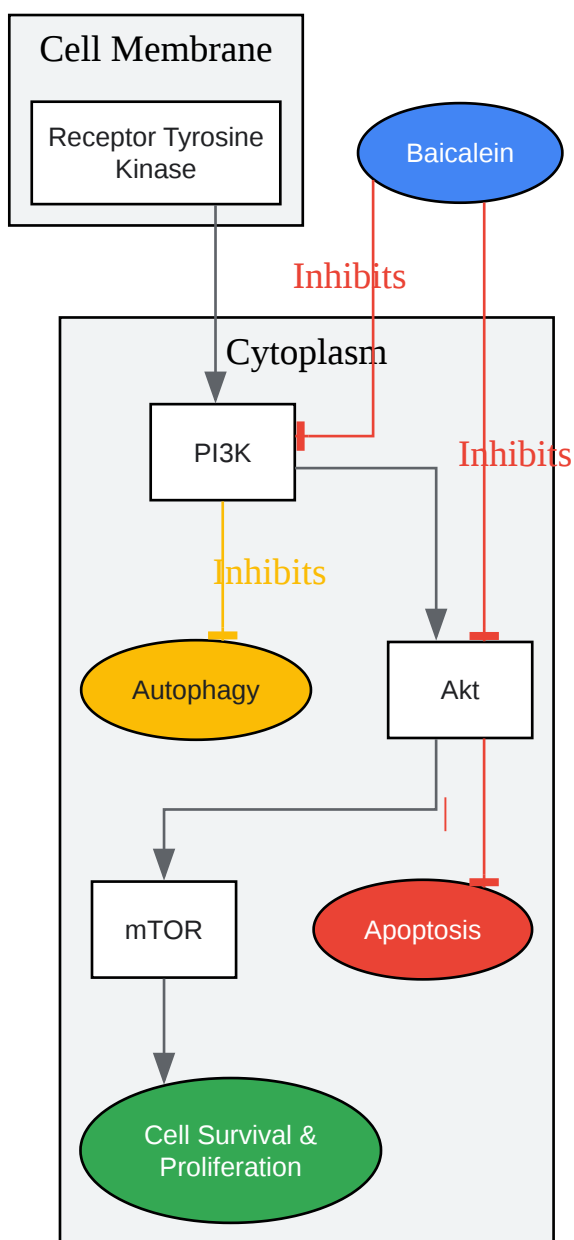
Baicalin and Baicalein have garnered significant attention for their multi-faceted therapeutic properties, which are primarily attributed to their ability to modulate various signaling pathways involved in inflammation, apoptosis, and cell cycle regulation.[1][2] Their pharmacological effects include anti-inflammatory, antioxidant, anticancer, neuroprotective, and antiviral activities.

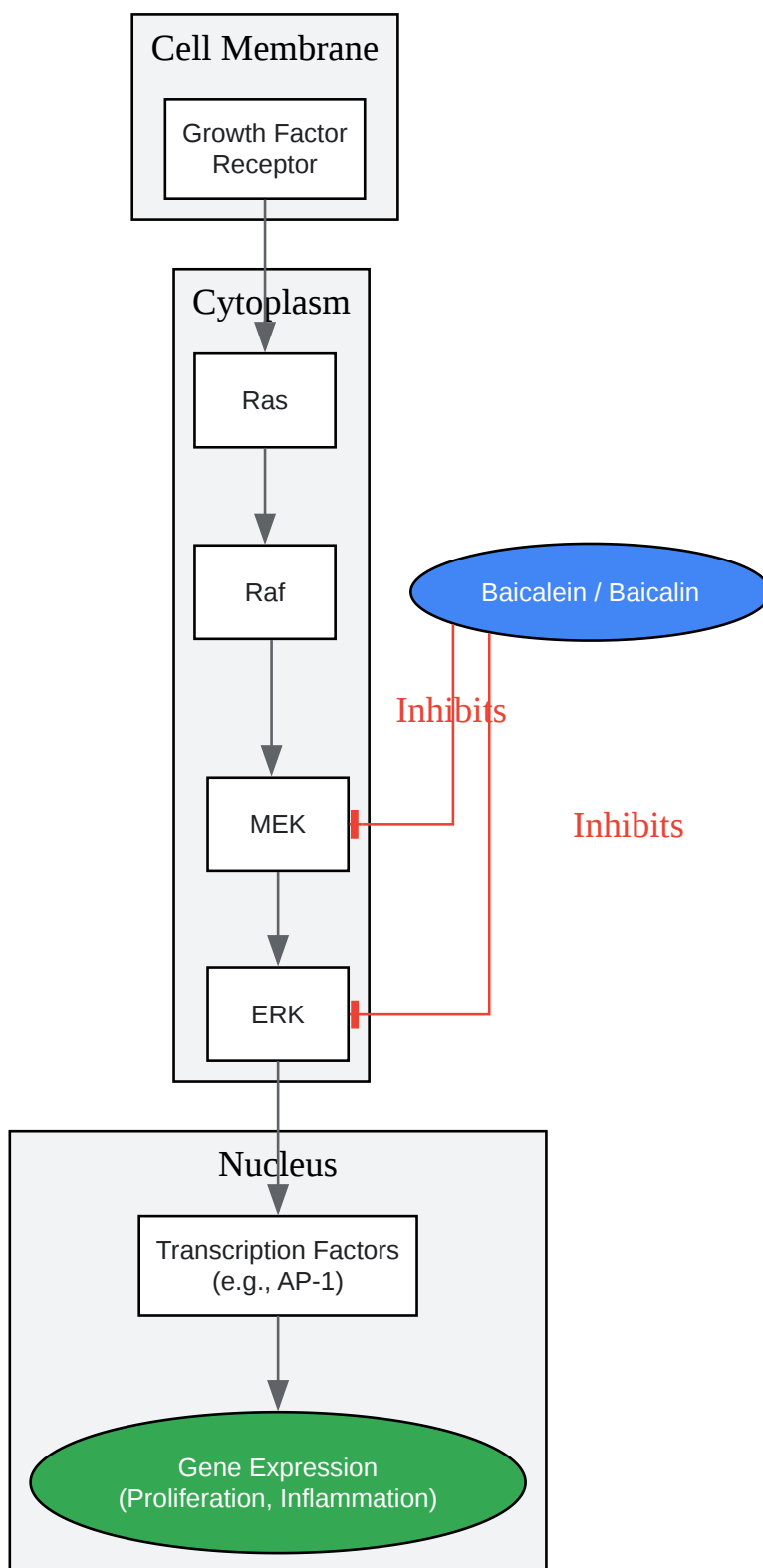
Key Signaling Pathways and Mechanisms of Action

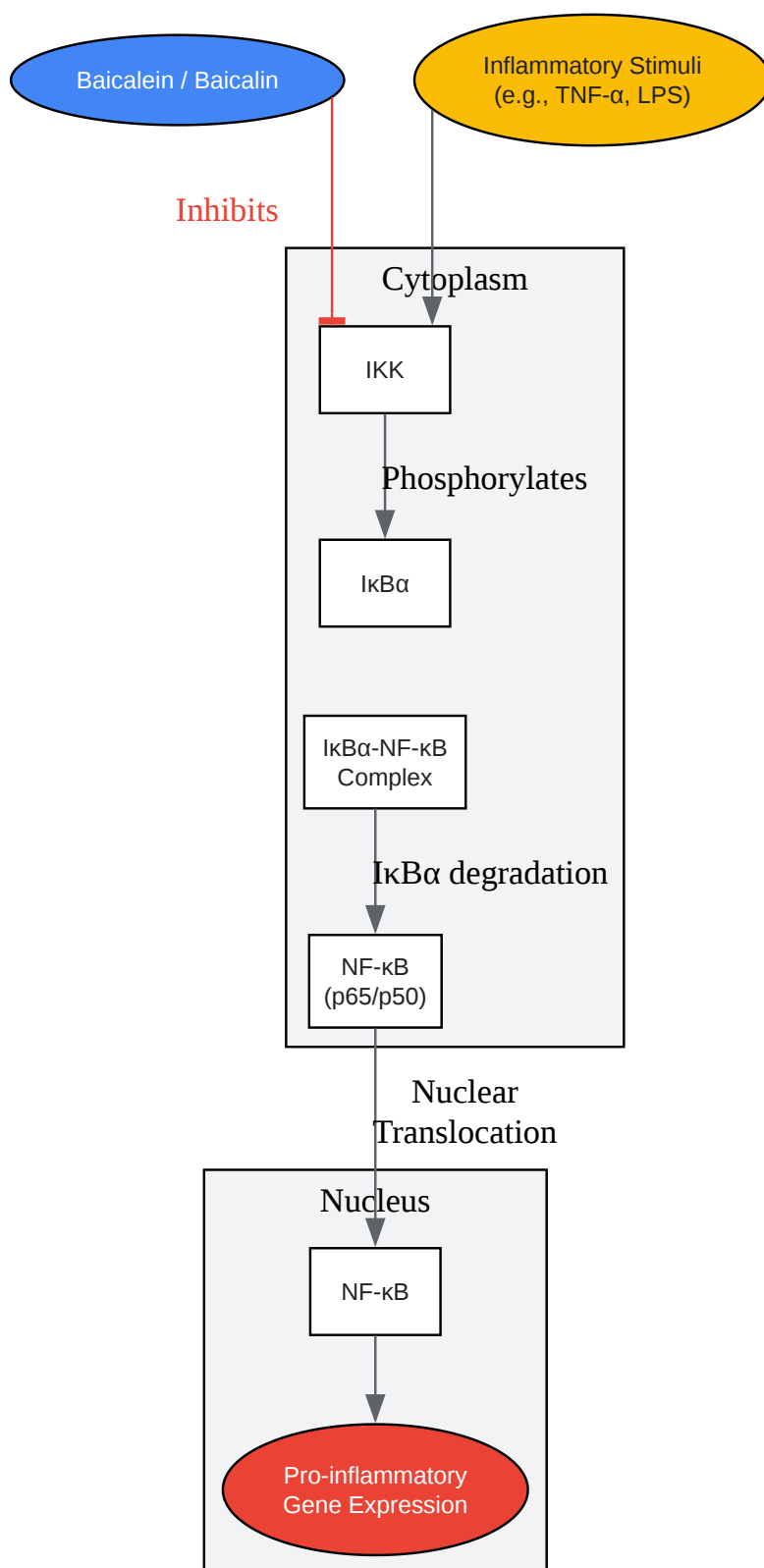
The biological effects of Baicalin and Baicalein are mediated through their interaction with several key signaling pathways. The following sections detail these pathways and are accompanied by diagrams generated using the DOT language for visualization.

PI3K/Akt Signaling Pathway

The Phosphatidylinositol 3-kinase (PI3K)/Akt signaling pathway is a crucial regulator of cell survival, proliferation, and apoptosis. Baicalein has been shown to inhibit this pathway, leading to the induction of apoptosis and autophagy in cancer cells.[3][4]







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